

(+)-Apoverbenone chiral pool starting material

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Compound Focus: (+)-Apoverbenone

CAS No.: 35408-03-8

Cat. No.: S3092586

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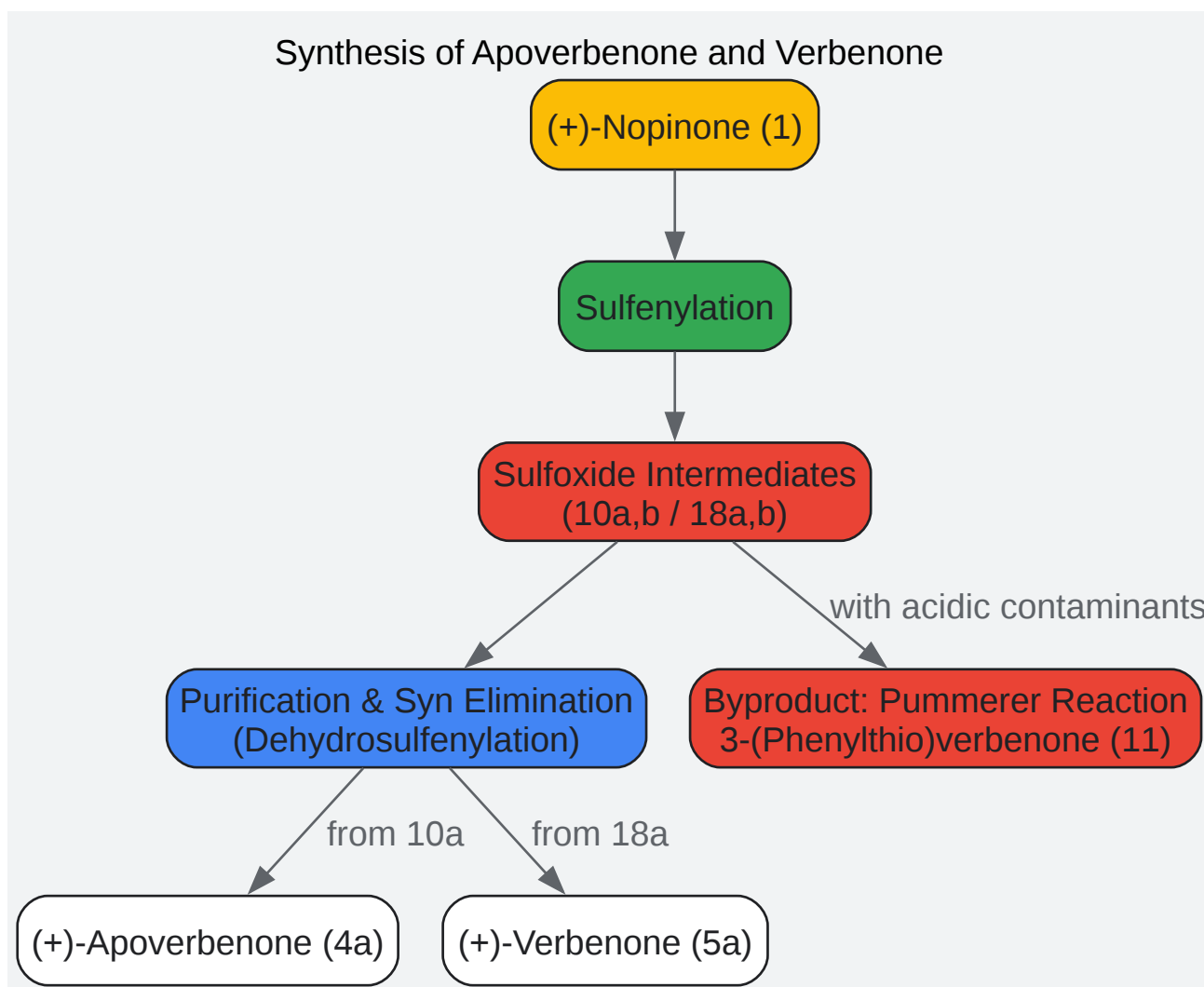
Synthesis and Methodology

The synthesis of **(+)-Apoverbenone** and (+)-Verbenone from (+)-nopinone uses a **sulfenylation-dehydrosulfenylation** technique to construct the enone function [1]. The overall yields are synthetically satisfactory [1].

Key Experimental Protocol [1]:

- **Starting Material:** The process begins with commercially available (+)-nopinone, which is itself readily obtained from (-)- β -pinene, a natural terpene found in the chiral pool [1].
- **Sulfenylation:** The first major step involves the sulfenylation of (+)-nopinone to produce sulfoxide intermediates, specifically 3-(phenylsulfinyl)nopinones.
- **Configuration and Stability:** The absolute configuration at the sulfur atom in these sulfoxide intermediates influences their thermodynamic stability and reactivity.
- **Dehydrosulfenylation:** The purified sulfoxides then undergo dehydrosulfenylation, a **syn elimination**, to yield the desired enones, **(+)-apoverbenone** and (+)-verbenone.
- **Critical Note on Purity:** It is essential to use purified sulfoxide intermediates for the elimination step. If acidic contaminants are present, a competing **Pummerer reaction** occurs, leading to the formation of 3-(phenylthio)verbenone as a byproduct instead of the desired compounds [1].

The following diagram illustrates the core workflow and logical relationship of the synthetic pathway:



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Synthetic pathway from nopinone to target enones, highlighting the critical purification step to avoid byproduct formation.

Summary of Quantitative Data and Configurations

The table below summarizes the key sulfoxide intermediates and their properties as described in the search results [1]:

Compound	Systematic Name	Absolute Configuration at Sulfur	Stability / Isomer Type
10a	3-(Phenylsulfinyl)nopinone (trans-isomer)	R _s	Stable trans-isomer
10b	3-(Phenylsulfinyl)nopinone (cis-isomer)	S _s	Stable cis-isomer
18a	(4R)-4-Methyl-3-(phenylsulfinyl)nopinone	Not Specified	Stable cis-isomer
18b	(4R)-4-Methyl-3-(phenylsulfinyl)nopinone	Not Specified	Less stable to heat; leads to decomposition

The Chiral Pool Context

The **chiral pool** is a collection of abundant, enantiomerically pure building blocks provided by nature, used to improve the efficiency of synthesizing complex chiral molecules [2]. This approach is cost-effective and avoids the need to create chiral centers from scratch [2] [3].

(+)-Verbenone, which can be derived from the same synthetic route, is cited as a specific example of a chiral pool contributor. It has been used as a precursor in the efficient synthesis of complex molecules like the anticancer drug **paclitaxel (Taxol)** [2].

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References

1. Preparation of Optically Active Apoverbenone and Verbenone from... [pubmed.ncbi.nlm.nih.gov]
2. - Wikipedia Chiral pool [en.wikipedia.org]

3. Synthesis | Algor Cards Chiral Pool [cards.algoreducation.com]

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